

Safety data sheet (SDS) and handling precautions for 5-Hepten-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hepten-2-one

Cat. No.: B3045438

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 5-Hepten-2-one

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is based on available public information. A comprehensive Safety Data Sheet (SDS) for **5-Hepten-2-one** (CAS: 6714-00-7) was not readily available at the time of writing. Much of the detailed safety information has been extrapolated from data on its isomer, 6-Methyl-**5-hepten-2-one** (CAS: 110-93-0), and general principles for handling flammable ketones. Users must exercise caution and should consult a certified safety professional before handling this chemical.

Chemical and Physical Properties

5-Hepten-2-one is a ketone with the molecular formula $C_7H_{12}O$. For clarity and comparison, the properties of both **5-Hepten-2-one** and its more well-documented isomer, 6-Methyl-**5-hepten-2-one**, are presented below.

Property	5-Hepten-2-one	6-Methyl-5-hepten-2-one
CAS Number	6714-00-7[1]	110-93-0[2][3]
Molecular Formula	C7H12O[1]	C8H14O[2][3]
Molecular Weight	112.17 g/mol	126.20 g/mol [2]
Appearance	Colorless to light yellow liquid (presumed)	Colorless to light yellow liquid
Boiling Point	50-52 °C @ 12 Torr[1]	73 °C @ 18 mmHg
Density	0.8442 g/cm ³ @ 20 °C[1]	0.855 g/mL at 25 °C
Flash Point	Not available	56 °C (132.8 °F) - closed cup
Water Solubility	Insoluble (presumed)	Insoluble

Hazard Identification and GHS Classification

A specific GHS classification for **5-Hepten-2-one** is not readily available. However, based on the properties of similar ketones and its isomer, it should be treated as a flammable liquid. The following table outlines the presumed and known hazards.

Hazard	5-Hepten-2-one (Presumed)	6-Methyl-5-hepten-2-one (Known)
GHS Pictograms	Flammable liquid (GHS02)	Flammable liquid (GHS02), Harmful to aquatic life
Signal Word	Warning	Warning[2][3]
Hazard Statements	H226: Flammable liquid and vapor	H226: Flammable liquid and vapor, H402: Harmful to aquatic life, H412: Harmful to aquatic life with long lasting effects[4]
Precautionary Statements	P210, P233, P240, P241, P242, P243, P280, P303+P361+P353, P370+P378, P403+P235, P501	P210, P233, P240, P241, P242, P243, P273, P280, P303+P361+P353, P370+P378, P403+P235, P501[3]

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **5-Hepten-2-one**.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wear suitable protective clothing, including gloves and eye/face protection.[1]
- Avoid contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[5]
- Use non-sparking tools.[1]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Store apart from foodstuff containers.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **5-Hepten-2-one**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be appropriate for larger quantities. [3]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	For operations where inhalation exposure is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended. [6]

First Aid Measures

In case of exposure to **5-Hepten-2-one**, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [5]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists. [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [3]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- Specific Hazards: Vapors may form explosive mixtures with air.[\[2\]](#) Combustion may produce carbon monoxide and carbon dioxide.[\[2\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas.[\[3\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Containment and Cleanup: Absorb the spillage with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[5]

Toxicological and Ecological Information

Detailed toxicological and ecological data for **5-Hepten-2-one** is limited. The information for 6-Methyl-5-hepten-2-one is provided for reference and as a potential indicator of hazards.

Data Point	6-Methyl-5-hepten-2-one
Acute Oral Toxicity (Rat)	LD50: > 3500 mg/kg[5]
Acute Dermal Toxicity (Rabbit)	LD50: > 5000 mg/kg[5]
Ecotoxicity	Harmful to aquatic life.[5] LC50 (fish): 85.7 mg/L (96h); EC50 (daphnia): 129 mg/L (48h); IC50 (algae): 191 mg/L (72h).[3][6]

Visualized Workflows

[Click to download full resolution via product page](#)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. chemicalbull.com [chemicalbull.com]
- 3. westliberty.edu [westliberty.edu]
- 4. methyl heptenone 110-93-0 [thegoodscentcompany.com]
- 5. vigon.com [vigon.com]
- 6. aurochemicals.com [aurochemicals.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) and handling precautions for 5-Hepten-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3045438#safety-data-sheet-sds-and-handling-precautions-for-5-hepten-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com